

Voderdeucitinib In Vitro Assay Protocols for Psoriasis Research

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Compound of Interest

Compound Name: Voderdeucitinib

CAS No.: 2824164-00-1

Cat. No.: B15615482

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Voderdeucitinib (also known as Deucravacitinib) is a first-in-class, oral, selective inhibitor of tyrosine kinase 2 (TYK2), a member of the Janus kinase (JAK) family.[1] Unlike other JAK inhibitors that target the active ATP-binding site, **Voderdeucitinib** binds to the regulatory pseudokinase (JH2) domain of TYK2.[2] This allosteric mechanism of action confers high selectivity for TYK2 over other JAK family members (JAK1, JAK2, and JAK3), minimizing off-target effects.[3][4]

In the pathogenesis of psoriasis, TYK2 is a key mediator of signaling for pro-inflammatory cytokines, including interleukin-23 (IL-23), IL-12, and Type I interferons (IFNs).[5] By inhibiting TYK2, **Voderdeucitinib** effectively blocks these signaling pathways, which are crucial for the differentiation and function of T helper 17 (Th17) cells and other immune cells that drive the inflammatory cascade in psoriasis.[1][6] This document provides detailed in vitro assay protocols to evaluate the efficacy of **Voderdeucitinib** in psoriasis research.

Data Presentation

Table 1: In Vitro Inhibitory Activity and Selectivity of Voderdeucitinib

Target	Assay Type	Voderdeucitinib IC50 (nM)	Reference
TYK2	Probe Displacement Assay	0.2	[4]
JAK1	In Vitro Kinase Binding Assay	>10,000	[4]
JAK2	In Vitro Kinase Binding Assay	>10,000	[4]
JAK3	In Vitro Kinase Binding Assay	>10,000	[4]

Table 2: Cellular Inhibitory Activity of Voderdeucitinib

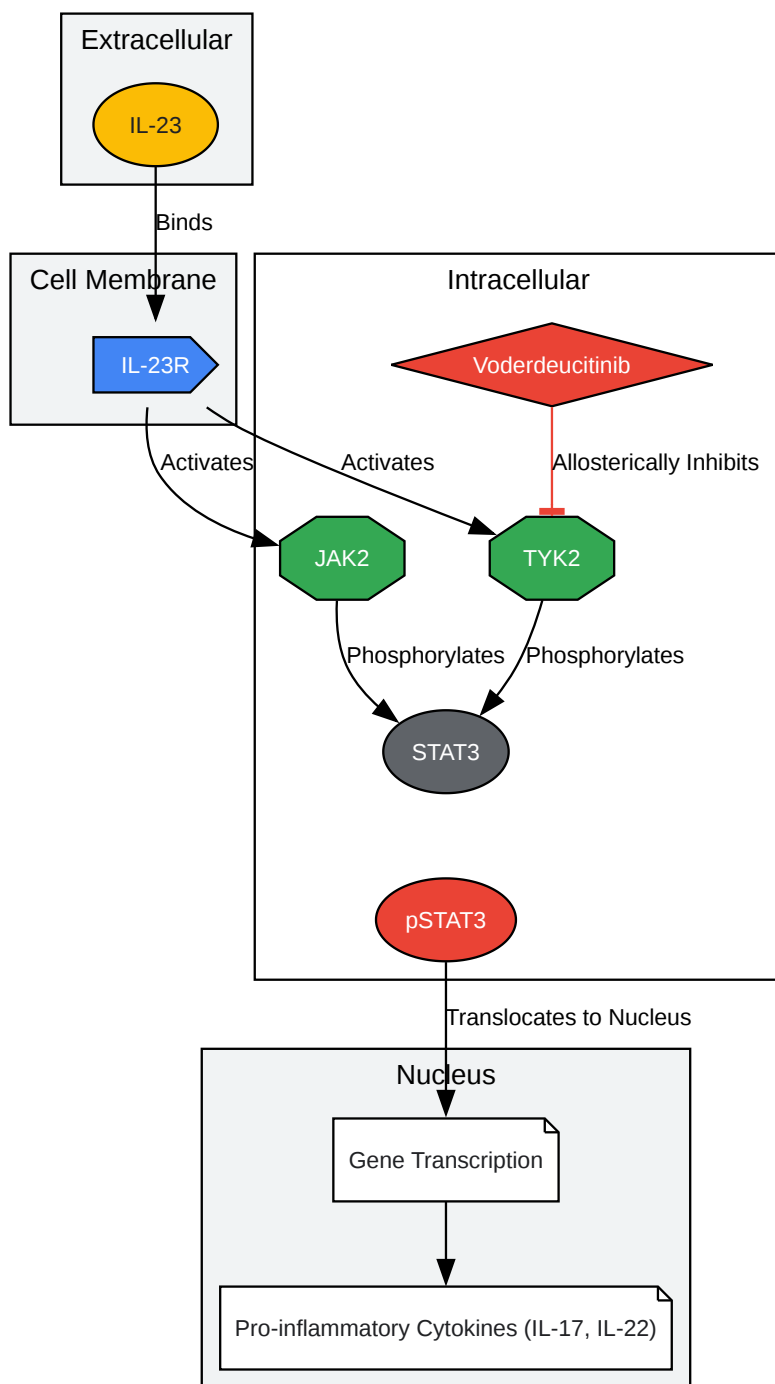
Cellular Assay	Pathway	Voderdeucitinib IC50 (nM)	Reference
IL-23 Signaling	TYK2-dependent	2-19	[4]
IL-12 Signaling	TYK2-dependent	2-19	[4]
IFN- α Signaling	TYK2-dependent	2-19	[4]

Table 3: Effect of Voderdeucitinib on Psoriasis-Associated Inflammatory Markers (from Clinical Trials)

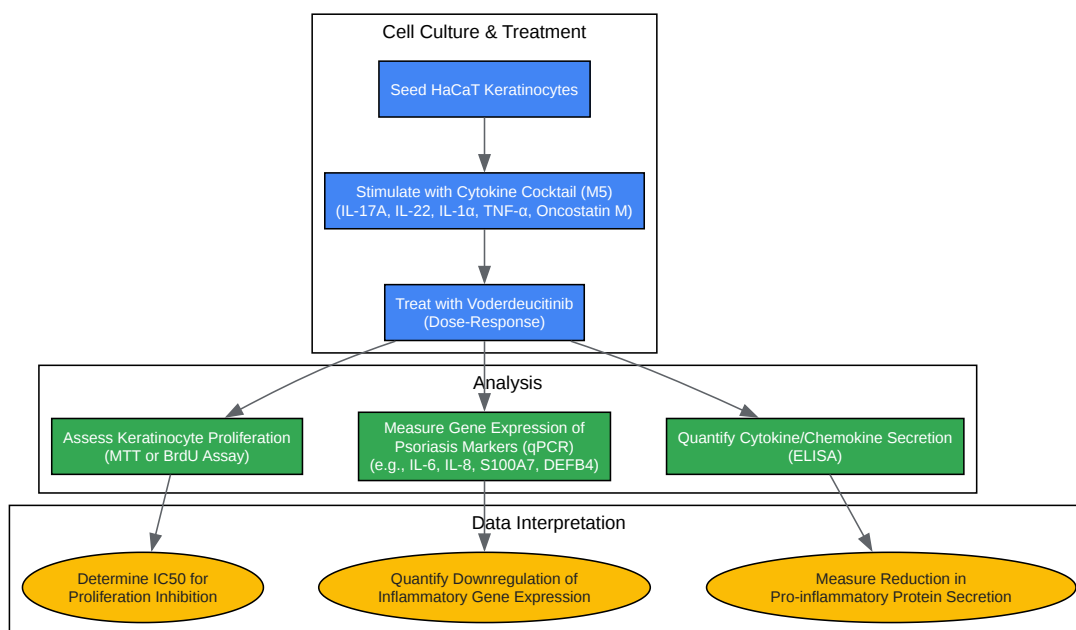
Biomarker	Mean Reduction from Baseline (16 weeks treatment)	Reference
IL-17A	47% to 50%	[7]
IL-19	72%	[7]
Beta-defensin	81% to 84%	[7]

Signaling Pathway and Experimental Workflow Visualizations

Voderdeucitinib Signaling Pathway in Psoriasis

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Experimental Workflow: Voderdeucitinib in an In Vitro Psoriasis Model



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